

A Comprehensive Technical Guide to the Solubility of β -Bromostyrene in Organic Solvents

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Compound of Interest

Compound Name: *beta-Bromostyrene*

Cat. No.: *B074151*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a detailed overview of the solubility characteristics of β -bromostyrene in various organic solvents. The information contained herein is intended to be a valuable resource for professionals in research and development, particularly those in the pharmaceutical and chemical industries, who require precise solubility data for process development, formulation, and analytical method design.

Core Quantitative Solubility Data

The solubility of β -bromostyrene is a critical parameter for its application in organic synthesis and formulation. A compilation of quantitative solubility data in a range of common organic solvents at 25°C is presented in Table 1. This data has been aggregated from various chemical and technical sources.

Table 1: Quantitative Solubility of β -Bromostyrene in Organic Solvents at 25°C

Solvent Category	Solvent Name	Solubility (g/L)
Alcohols	Methanol	41.93[1]
	Ethanol	75.41[1]
	Isopropanol	61.93[1]
	n-Propanol	78.9[1]
	n-Butanol	84.74[1]
	Isobutanol	67.33[1]
	sec-Butanol	76.46[1]
	tert-Butanol	100.41[1]
	n-Pentanol	87.76[1]
	Isopentanol	85.71[1]
	n-Hexanol	131.48[1]
	n-Octanol	93.98[1]
	Ethylene Glycol	19.4[1]
	Propylene Glycol	24.61[1]
	2-Methoxyethanol	139.86[1]
	2-Ethoxyethanol	130.88[1]
	2-Propoxyethanol	190.7[1]
Ketones	Acetone	376.07[1]
	2-Butanone (MEK)	275.73[1]
	Cyclohexanone	466.79[1]
	Methyl Isobutyl Ketone (MIBK)	183.14[1]
Esters	Methyl Acetate	225.98[1]
	Ethyl Acetate	267.7[1]

n-Propyl Acetate	212.11[1]	
Isopropyl Acetate	179.6[1]	
n-Butyl Acetate	279.64[1]	
Isobutyl Acetate	178.04[1]	
n-Pentyl Acetate	175.78[1]	
Ethyl Formate	116.95[1]	
Ethers	Tetrahydrofuran (THF)	788.31[1]
1,4-Dioxane	563.49[1]	
Methyl tert-Butyl Ether (MTBE)	194.58[1]	
Aromatic Hydrocarbons	Toluene	463.12[1]
Ethylbenzene	207.9[1]	
Halogenated Hydrocarbons	Dichloromethane	812.73[1]
Chloroform	778.8[1]	
1,2-Dichloroethane	544.7[1]	
Carbon Tetrachloride	194.69[1]	
Nitriles	Acetonitrile	146.67[1]
Amides	Dimethylformamide (DMF)	249.39[1]
N-Methyl-2-pyrrolidone (NMP)	304.46[1]	
Dimethylacetamide (DMAc)	212.37[1]	
Sulfoxides	Dimethyl Sulfoxide (DMSO)	341.01[1]
Alkanes	n-Hexane	85.93[1]
n-Heptane	129.12[1]	
Cyclohexane	220.88[1]	
Acids	Acetic Acid	125.46[1]

Miscellaneous	Transcutol	616.01[1]
Aqueous	Water	0.0566 (56.624 mg/L)

It is also widely reported that β -bromostyrene is miscible with alcohol and ether.[2][3]

Experimental Protocol for Solubility Determination

The following is a generalized experimental protocol for determining the solubility of a liquid compound like β -bromostyrene in an organic solvent. This method is based on the principle of creating a saturated solution and then quantifying the concentration of the solute.

Materials and Equipment:

- β -Bromostyrene (solute)
- Selected organic solvent
- Analytical balance (accurate to ± 0.0001 g)
- Volumetric flasks (Class A)
- Pipettes (Class A)
- Thermostatically controlled shaker or water bath
- Centrifuge (optional)
- Syringe filters (chemically compatible with the solvent)
- High-Performance Liquid Chromatography (HPLC) or Gas Chromatography (GC) system with a suitable detector
- Vials for sample analysis
- Spatula and weighing paper/boats
- Glass test tubes or vials with screw caps

Procedure:

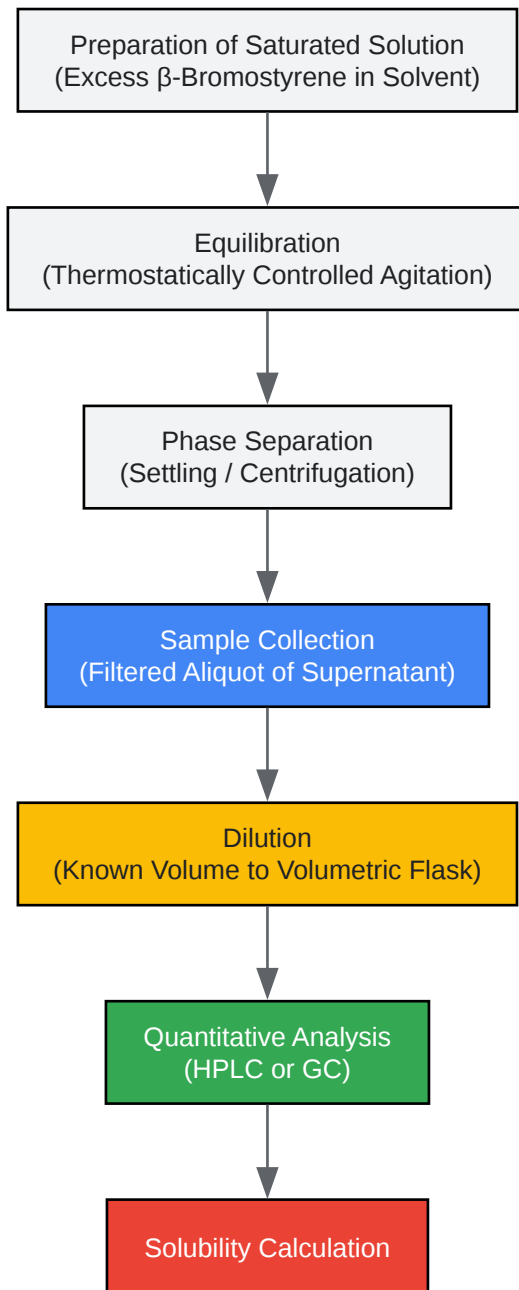
- Preparation of a Saturated Solution:
 - Add an excess amount of β -bromostyrene to a known volume of the selected organic solvent in a glass test tube or vial. The excess solute is crucial to ensure that a saturated solution is formed.
 - Seal the container tightly to prevent solvent evaporation.
 - Place the container in a thermostatically controlled shaker or water bath set to the desired temperature (e.g., 25°C).
 - Agitate the mixture for a sufficient period to allow it to reach equilibrium. This can range from several hours to a few days, and preliminary experiments may be needed to determine the equilibration time.
- Phase Separation:
 - Once equilibrium is reached, cease agitation and allow the undissolved β -bromostyrene to settle.
 - To ensure complete separation of the saturated solution from the excess solute, centrifugation of the sample can be performed.
- Sample Collection and Dilution:
 - Carefully withdraw a known volume of the clear supernatant (the saturated solution) using a calibrated pipette. To avoid transferring any undissolved solute, it is recommended to use a syringe fitted with a chemically resistant filter.
 - Transfer the collected aliquot into a volumetric flask of an appropriate size.
 - Dilute the sample with the same organic solvent to a concentration that falls within the linear range of the analytical method to be used. Record the dilution factor accurately.
- Quantitative Analysis:

- Prepare a series of calibration standards of β -bromostyrene in the chosen solvent with known concentrations.
- Analyze the calibration standards and the diluted sample using a validated HPLC or GC method.
- Construct a calibration curve by plotting the analytical response (e.g., peak area) versus the concentration of the standards.
- Determine the concentration of β -bromostyrene in the diluted sample by interpolating its analytical response on the calibration curve.
- Calculation of Solubility:
 - Calculate the concentration of β -bromostyrene in the original saturated solution by multiplying the concentration of the diluted sample by the dilution factor.
 - The solubility is typically expressed in g/L or mg/mL.

Visualizing the Experimental Workflow

The following diagram illustrates the key steps in the experimental determination of β -bromostyrene solubility.

Experimental Workflow for Solubility Determination



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